

# Introduction: A Key Synthon in Energetic Materials

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## Compound of Interest

Compound Name: 2-Fluoro-2,2-dinitroethanol

CAS No.: 17003-75-7

Cat. No.: B101770

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**2-Fluoro-2,2-dinitroethanol** (FDNE) is a fluorinated nitroalcohol that has garnered significant interest within the scientific community, particularly in the field of energetic materials.<sup>[1]</sup> It serves as a crucial precursor and a fundamental building block for the synthesis of advanced energetic compounds, including high-performance plasticizers and binders.<sup>[2]</sup> The strategic placement of a fluorine atom alongside two nitro groups on the same carbon atom imparts a unique combination of high energy content and density, making its derivatives valuable for improving the performance of rocket propellants and explosives.<sup>[1][2]</sup>

Initial research has focused on establishing efficient synthetic pathways, characterizing its fundamental physicochemical properties, and exploring its utility as a versatile synthon for more complex energetic molecules.<sup>[1]</sup> Compared to traditional energetic precursors like dinitropropanol, FDNE offers the potential for greater energy content without compromising thermal stability, a critical factor in the safety and reliability of energetic formulations.<sup>[2]</sup> This guide provides a consolidated overview of these initial studies, detailing the synthesis, properties, and foundational applications of this high-energy intermediate.

## Synthesis and Mechanistic Considerations

The synthesis of **2-Fluoro-2,2-dinitroethanol** is a multi-step process that relies on well-established organic reactions. The primary challenge lies in the controlled introduction of the fluorine atom onto a highly nitrated backbone. Modern methods have been developed to overcome the limitations of earlier approaches, focusing on safety, yield, and the availability of starting materials.

## A Modern Synthetic Pathway from Barbituric Acid

A notable and efficient method for preparing FDNE begins with barbituric acid, a readily available raw material. This pathway is characterized by high yields and stable, manageable steps.<sup>[3]</sup>

### Experimental Protocol:

#### Step 1: Nitration and Hydrolysis of Barbituric Acid

- **Reaction Setup:** In a suitable reaction vessel, barbituric acid is used as the starting material.
- **Nitration:** A nitrating mixture of concentrated sulfuric acid and fuming nitric acid is carefully added. This reaction performs a nitration followed by in-situ hydrolysis to yield gem-dinitroacetylurea.<sup>[3]</sup>
- **Rationale:** The strong acidic and nitrating environment facilitates the formation of the gem-dinitromethane moiety, which is a key structural feature.

#### Step 2: Alkaline Hydrolysis to Dinitromethane Potassium Salt

- **Reaction:** The gem-dinitroacetylurea intermediate is subjected to hydrolysis in an alkaline aqueous solution, typically using potassium hydroxide (KOH).<sup>[1][3]</sup>
- **Product Formation:** This step cleaves the molecule to form dinitromethane potassium salt with reported yields as high as 87%.<sup>[1][3]</sup>
- **Causality:** The alkaline conditions promote the nucleophilic attack of hydroxide ions, leading to the cleavage of the urea structure and the formation of the stable potassium salt of dinitromethane.

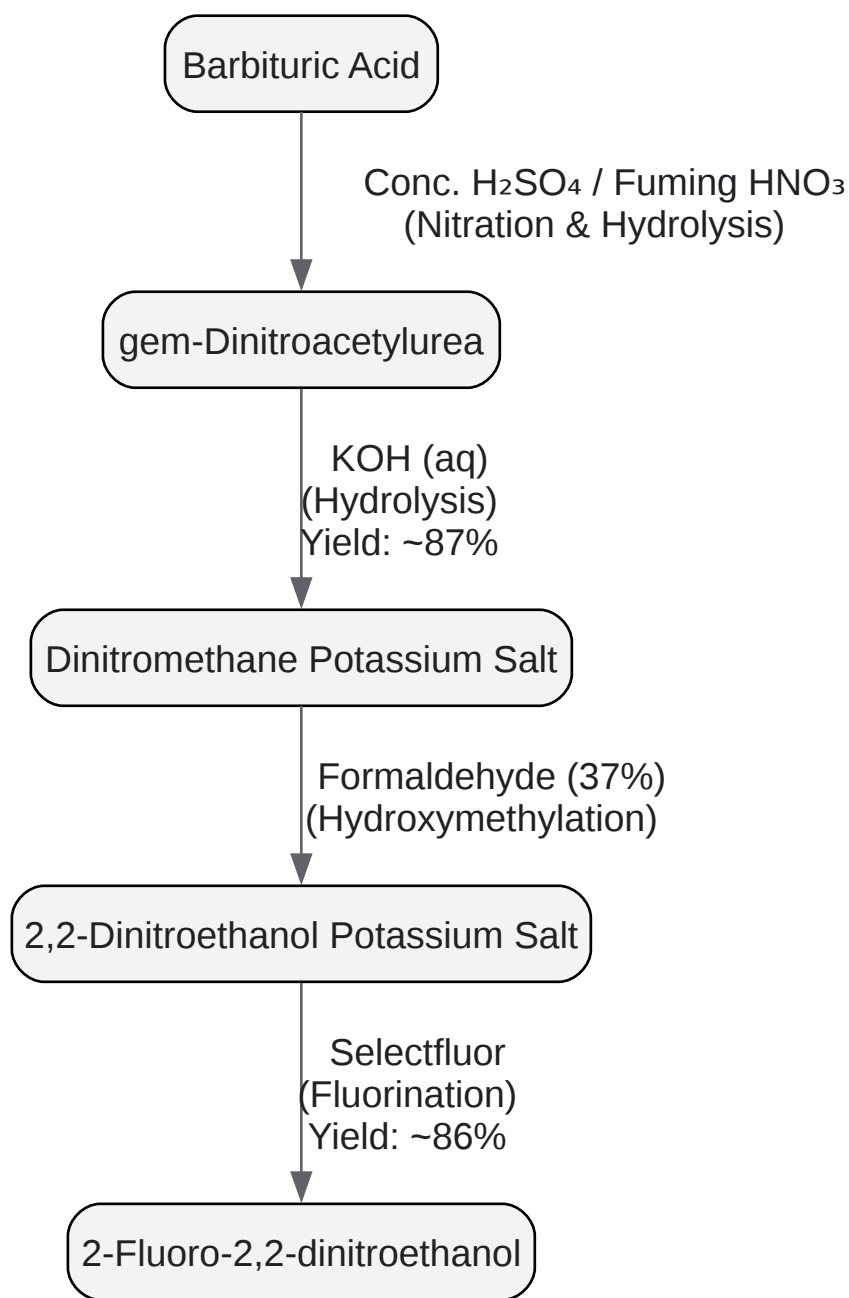
#### Step 3: Hydroxymethylation

- **Reaction:** The dinitromethane potassium salt is reacted with a formaldehyde solution (e.g., 37%) under alkaline conditions.[1][3]
- **Product Formation:** This addition reaction forms 2,2-dinitroethanol potassium salt.[3]
- **Mechanism:** This is a base-catalyzed aldol-type addition where the carbanion of dinitromethane acts as a nucleophile, attacking the electrophilic carbon of formaldehyde.

#### Step 4: Selective Fluorination

- **Reaction:** The final and most critical step is the fluorination of the 2,2-dinitroethanol potassium salt.
- **Reagent:** A selective electrophilic fluorinating reagent, such as 1-chloromethyl-4-fluoro-1,4-diazoniabicyclo[2.2.2]octane bis(tetrafluoroboric acid), commonly known as Selectfluor, is used.[1][3]
- **Conditions & Yield:** The reaction is typically carried out at room temperature and can achieve yields of up to 86% for the final product, **2-fluoro-2,2-dinitroethanol**. [3]
- **Expert Insight:** The choice of an electrophilic fluorinating agent like Selectfluor is crucial. It provides a source of "F+" that can effectively fluorinate the electron-rich carbanion of the dinitroethanol salt under relatively mild conditions, avoiding the hazards associated with using elemental fluorine.[2]

**Diagram of Synthesis Pathway** The following diagram illustrates the synthetic route from barbituric acid to **2-Fluoro-2,2-dinitroethanol**.



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Caption: Multi-step synthesis of **2-Fluoro-2,2-dinitroethanol**.

## Physicochemical Properties

The physical and chemical properties of FDNE are fundamental to its handling, storage, and application in further syntheses. The data below has been compiled from initial studies and predictive models.

| Property                | Value                                                        | Source(s) |
|-------------------------|--------------------------------------------------------------|-----------|
| CAS Number              | 17003-75-7                                                   | [1][4]    |
| Molecular Formula       | C <sub>2</sub> H <sub>3</sub> FN <sub>2</sub> O <sub>5</sub> | [5]       |
| Molecular Weight        | 154.05 g/mol                                                 | [1][5]    |
| Boiling Point           | 62-64 °C (at 2 Torr)[6]                                      | [4][6]    |
| 217 °C (at 760 mmHg)[4] |                                                              |           |
| Density (estimate)      | 1.6894 g/cm <sup>3</sup>                                     | [4][6]    |
| Flash Point             | 85 °C                                                        | [4]       |
| pKa (Predicted)         | 11.14 ± 0.10                                                 | [4][6]    |
| Vapor Pressure          | 0.0292 mmHg at 25°C                                          | [4]       |
| Refractive Index        | 1.467                                                        | [4]       |

## Chemical Reactivity and Applications

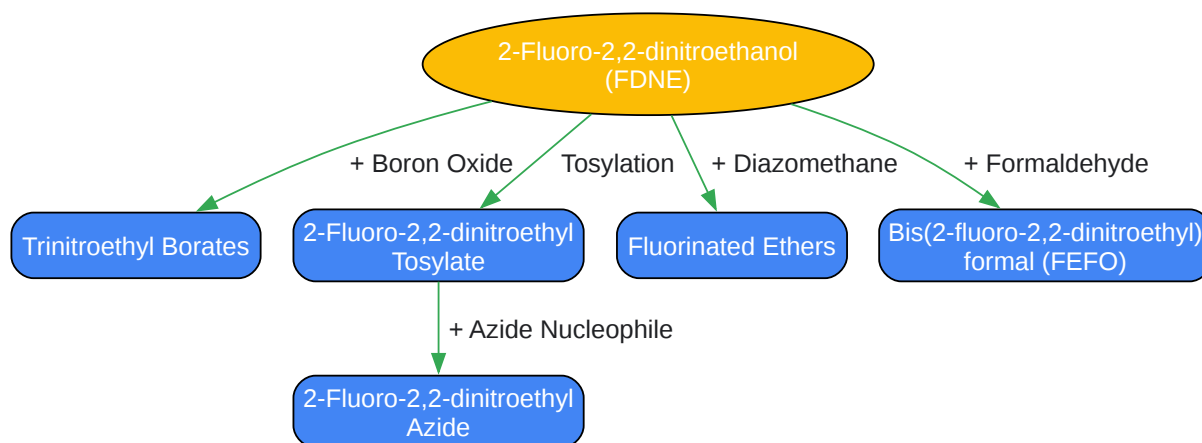
The true value of **2-Fluoro-2,2-dinitroethanol** lies in its utility as a versatile intermediate for introducing the energetic fluorodinitromethyl group [-C(F)(NO<sub>2</sub>)<sub>2</sub>] into larger molecules.[1]

## Key Reactions and Derivatives

- **Energetic Plasticizers:** FDNE is a key precursor for energetic plasticizers like bis(2-fluoro-2,2-dinitroethyl)formal (FEFO), a compound noted for its high energy content and density, making it useful in propellant binders.[7][8] The synthesis can also be reversed; FEFO can be hydrolyzed with sulfuric acid and water to yield FDNE.[9]
- **Borate Complexes:** It reacts with boron oxide to form trinitroethyl borates. These compounds are being investigated for use in green-light-emitting pyrotechnic compositions, offering more environmentally friendly alternatives to traditional formulations.[1]
- **Ether Formation:** The hydroxyl group of FDNE can be functionalized. For example, it can be converted to its corresponding methyl ether through reactions with diazomethane, demonstrating its utility in constructing fluorinated ethers.[1]

- Nucleophilic Substitution Precursors: The alcohol can be converted to derivatives with excellent leaving groups, such as 2-fluoro-2,2-dinitroethyl tosylate. This tosylate can then react with various nucleophiles to produce other energetic materials like 2-fluoro-2,2-dinitroethyl azide.[1]
- Michael Reactions: FDNE has been shown to participate in Michael addition reactions with various olefinic and acetylenic acceptors, further expanding its synthetic utility.[10]

Diagram of FDNE Application as a Synthon This diagram shows the central role of FDNE in synthesizing various energetic derivatives.



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Caption: FDNE as a central precursor for diverse energetic compounds.

## Safety, Handling, and Decomposition

Given its structure—containing both fluoro and nitro groups—**2-Fluoro-2,2-dinitroethanol** must be handled with care. While a specific, comprehensive safety data sheet is not widely available, safe handling procedures can be inferred from related fluoro-alcohols and energetic compounds.

Recommended Safety Precautions:

- Personal Protective Equipment (PPE): Wear suitable protective clothing, including chemical-impermeable gloves (e.g., neoprene), safety goggles with side-shields, and a lab coat.[\[11\]](#)[\[12\]](#)
- Ventilation: All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[\[11\]](#)[\[13\]](#)
- Ignition Sources: Keep the compound away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and take precautionary measures against static discharge.[\[12\]](#)[\[13\]](#)
- Storage: Store containers tightly closed in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[\[11\]](#)[\[14\]](#)
- Spill Management: In case of a spill, evacuate personnel, remove all ignition sources, and clean up with an inert absorbent material. Prevent the chemical from entering drains.[\[11\]](#)[\[13\]](#)

#### Thermal Decomposition:

While specific studies on the thermal decomposition of FDNE are limited, the decomposition of analogous fluorinated and nitrated compounds suggests that upon heating, it would likely produce a mixture of toxic and corrosive gases.[\[1\]](#) Potential decomposition products could include nitrogen oxides (NO<sub>x</sub>), hydrogen fluoride (HF), and carbonyl fluoride (COF<sub>2</sub>).[\[1\]](#) This underscores the importance of proper handling and storage to ensure thermal stability.

## Conclusion

Initial studies have successfully established **2-Fluoro-2,2-dinitroethanol** as a valuable and accessible precursor in the field of energetic materials. Efficient and high-yield synthetic routes have been developed, and its fundamental physicochemical properties have been characterized. Its primary importance lies in its role as a synthon, enabling the introduction of the dense and energetic fluorodinitromethyl group into a variety of molecular structures. This has led to the development of advanced energetic plasticizers and provides pathways to novel pyrotechnics. Future research will likely focus on further optimizing its synthesis, exploring its reaction chemistry more deeply, and evaluating the performance characteristics of new materials derived from this potent building block.

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